

Albifylline Formulation for Preclinical Research: Application Notes and Protocols

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Compound of Interest

Compound Name: *Albifylline*

Cat. No.: *B1666809*

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Introduction

Albifylline, also known by its developmental code HWA 138, is a xanthine derivative and a structural analog of pentoxifylline.[1][2] It is characterized as a phosphodiesterase (PDE) inhibitor, exhibiting significant anti-inflammatory and hemorheologic properties.[3][4] Preclinical research has highlighted its potential in mitigating tissue damage in conditions of severe physiological stress, such as hemorrhagic shock. Specifically, **Albifylline** has been shown to reduce leukocyte adhesion to the vascular endothelium and improve microvascular blood flow, making it a compound of interest for studies on inflammation, ischemia-reperfusion injury, and related pathologies.[1]

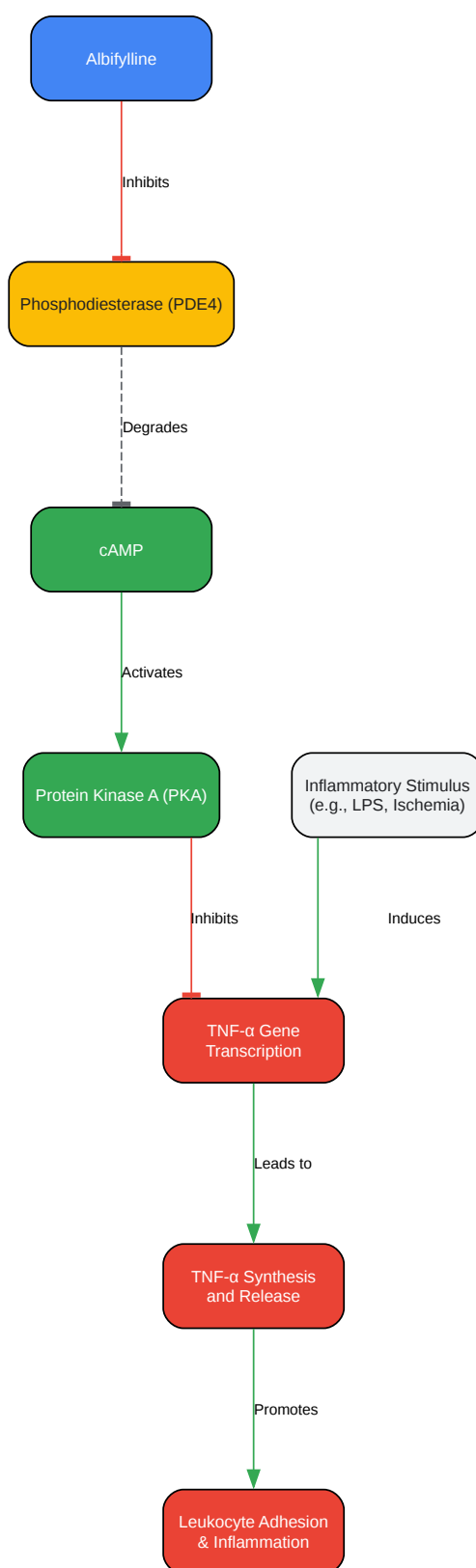
These application notes provide a comprehensive guide for the preparation and use of **Albifylline** in preclinical research settings, including detailed experimental protocols and expected outcomes based on available literature.

Physicochemical Properties

Property	Value	Reference
IUPAC Name	1-(5-Hydroxy-5-methylhexyl)-3-methyl-7H-purine-2,6-dione	[2]
Molecular Formula	C13H20N4O3	[2]
Molecular Weight	280.32 g/mol	[5]
Appearance	Solid (presumed)	
CAS Number	107767-55-5	[2]

Mechanism of Action

Albifylline, as a xanthine derivative, functions as a competitive non-selective phosphodiesterase (PDE) inhibitor.[6][7] PDEs are enzymes responsible for the degradation of cyclic adenosine monophosphate (cAMP).[8] By inhibiting PDEs, particularly PDE4 which is prevalent in immune cells, **Albifylline** leads to an accumulation of intracellular cAMP.[8][9] Elevated cAMP levels activate Protein Kinase A (PKA), which in turn phosphorylates and inactivates transcription factors involved in the inflammatory response. A key consequence of this pathway is the inhibition of tumor necrosis factor-alpha (TNF- α) synthesis, a potent pro-inflammatory cytokine.[4] The reduction in TNF- α and other inflammatory mediators contributes to the observed decrease in leukocyte adhesion and overall attenuation of the inflammatory cascade.[10]



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Caption: Proposed signaling pathway of **Albifyline**.

Data Presentation

The following tables summarize the quantitative data from a key preclinical study investigating the effects of **Albifylline** in a rat model of hemorrhagic shock.^[1]

Table 1: Effect of **Albifylline** on Leukocyte-Endothelial Interactions in the Liver Following Hemorrhagic Shock

Treatment Group	N	Adhesion Index (s/100 WBCs, mean ± SE)	% Reduction vs. Placebo
Placebo	8	126.7 ± 19.5	-
Albifylline (25 mg/kg)	8	71.9 ± 10.7	43.2%
Pentoxifylline (25 mg/kg)	8	64.4 ± 10.5	49.2%
* p < 0.05 vs. Placebo			

Table 2: Effect of **Albifylline** on Microvascular Blood Flow in the Liver Following Hemorrhagic Shock

Treatment Group	N	Red Blood Cell Velocity (µm/s, mean ± SE)	White Blood Cell Velocity (µm/s, mean ± SE)
Placebo	8	Data not provided, but described as reduced	Data not provided, but described as reduced
Albifylline (25 mg/kg)	8	Enhanced compared to placebo	Enhanced compared to placebo
Pentoxifylline (25 mg/kg)	8	Enhanced compared to placebo	Enhanced compared to placebo

Experimental Protocols

Formulation and Preparation of Albifylline for In Vivo Administration

Objective: To prepare a sterile solution of **Albifylline** suitable for intravenous administration in preclinical animal models.

Materials:

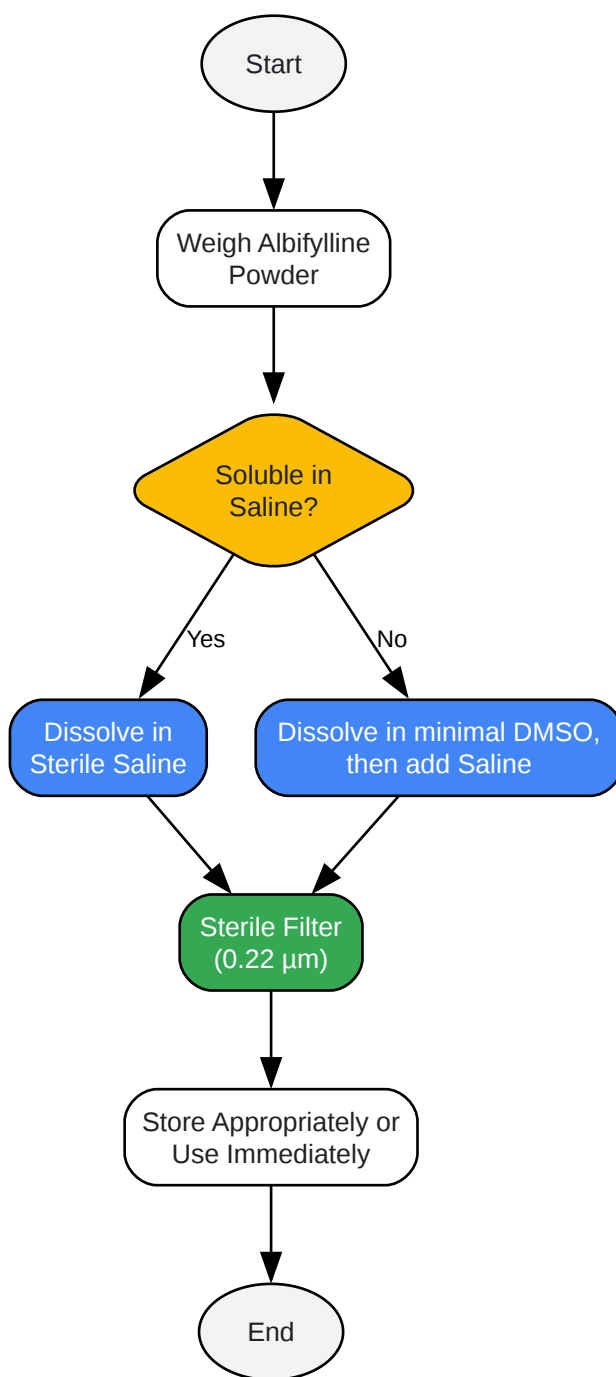
- **Albifylline** powder
- Sterile Saline (0.9% NaCl)
- Dimethyl sulfoxide (DMSO), research grade (optional, for initial solubilization)
- Sterile syringes and needles (25-27G)
- Sterile 0.22 μm syringe filter

Procedure:

Note: The exact solvent used for the in vivo administration of **Albifylline** is not explicitly stated in the available literature. The following protocol is a general recommendation based on common practices for similar compounds. It is crucial to perform small-scale solubility tests first and to ensure the final concentration of any organic solvent is safe for the intended animal model and route of administration.

- Solubility Testing (Recommended):
 - Determine the solubility of **Albifylline** in sterile saline. If the desired concentration is not achievable in saline alone, assess solubility in a small volume of DMSO.
 - Observe for complete dissolution and any precipitation.
- Preparation of **Albifylline** Solution (Example for a 25 mg/kg dose in a 250g rat with a 5 mg/mL solution):
 - Weighing: Accurately weigh the required amount of **Albifylline** powder. For a 5 mg/mL stock solution, weigh 50 mg of **Albifylline**.

- Solubilization:
 - Method A (If soluble in saline): Aseptically add the weighed **Albifylline** to a sterile vial. Add the required volume of sterile saline (e.g., 10 mL for a 5 mg/mL solution). Mix by vortexing or gentle agitation until fully dissolved.
 - Method B (If requiring a co-solvent): Aseptically add the weighed **Albifylline** to a sterile vial. Add a minimal volume of DMSO (e.g., 100-200 µL) to dissolve the powder. Once dissolved, slowly add sterile saline to the final desired volume while vortexing to prevent precipitation. The final concentration of DMSO should be kept to a minimum, ideally below 1% of the total volume.
- Sterilization: Draw the final solution into a sterile syringe and pass it through a sterile 0.22 µm syringe filter into a new sterile vial.
- Storage: Store the prepared solution according to stability data, if available. For short-term use, it is often recommended to store at 2-8°C. If no stability data is available, prepare the solution fresh on the day of the experiment.



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Caption: Workflow for **Albifylline** formulation.

In Vivo Model of Hemorrhagic Shock and Leukocyte Adhesion Assay

Objective: To evaluate the effect of **Albifylline** on leukocyte adhesion and microvascular blood flow in a rat model of hemorrhagic shock using intravital microscopy. This protocol is adapted from Marzi et al., 1996.[1]

Animals: Male Sprague-Dawley rats (200-250g).

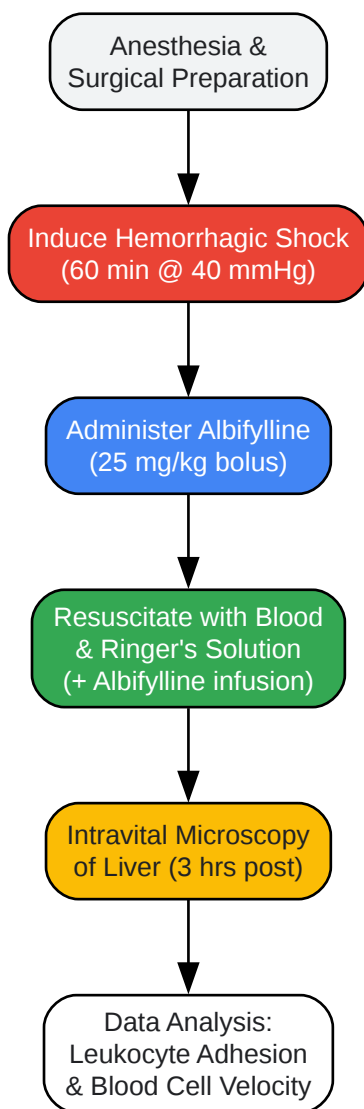
Materials:

- Prepared sterile **Albifylline** solution (e.g., 5 mg/mL).
- Anesthetic (e.g., ketamine/xylazine).
- Lactated Ringer's solution.
- Fluorescent dyes for labeling red and white blood cells (e.g., rhodamine 6G for leukocytes).
- Intravital microscopy setup with a fluorescence light source and appropriate filters.
- Surgical instruments for cannulation.
- Pressure transducer and monitoring equipment.

Procedure:

- Animal Preparation and Anesthesia:
 - Anesthetize the rat according to an approved institutional animal care and use committee (IACUC) protocol.
 - Cannulate the femoral artery for blood pressure monitoring and blood withdrawal.
 - Cannulate the jugular vein for fluid and drug administration.
- Induction of Hemorrhagic Shock:
 - Withdraw blood from the femoral artery to reduce and maintain the mean arterial pressure at 40 mm Hg for 60 minutes.
- Treatment and Resuscitation:

- At the end of the 60-minute shock period, begin resuscitation.
- Administer the **Albifylline** solution (or placebo/vehicle control) as an initial bolus of 25 mg/kg body weight via the jugular vein one minute before resuscitation.
- Follow this with a continuous infusion of 25 mg/kg body weight over the 3-hour resuscitation period.
- Resuscitate with 60% of the shed blood volume and Lactated Ringer's solution.
- Intravital Microscopy of the Liver:
 - At 3 hours post-resuscitation, position the animal for liver imaging using intravital microscopy.
 - Administer a fluorescent dye (e.g., rhodamine 6G) to visualize leukocytes.
 - Record video sequences of the liver sinusoids.
- Data Analysis:
 - Offline, analyze the recorded videos to quantify:
 - Leukocyte Adhesion: Count the number of leukocytes that remain stationary for at least 30 seconds within a defined area of a sinusoid. Express this as an adhesion index (e.g., seconds of adhesion per 100 leukocytes).
 - Blood Cell Velocity: Track the movement of fluorescently labeled red and white blood cells over a known distance to calculate their velocity ($\mu\text{m/s}$).



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Caption: Experimental workflow for the in vivo hemorrhagic shock model.

In Vitro Phosphodiesterase (PDE) Activity Assay

Objective: To determine the inhibitory effect of **Albifylline** on PDE activity.

Materials:

- Recombinant human PDE enzyme (e.g., PDE4).
- **Albifylline**.

- cAMP (substrate).
- Assay buffer.
- Detection reagents (e.g., a kit that measures the amount of AMP produced or remaining cAMP).
- Microplate reader.

Procedure:

- Prepare Reagents:
 - Prepare a serial dilution of **Albifylline** in the assay buffer.
 - Prepare solutions of the PDE enzyme and cAMP substrate according to the manufacturer's instructions.
- Assay Performance:
 - In a microplate, add the assay buffer, **Albifylline** (or a known inhibitor as a positive control, or vehicle as a negative control), and the PDE enzyme.
 - Incubate briefly to allow the inhibitor to bind to the enzyme.
 - Initiate the reaction by adding the cAMP substrate.
 - Incubate for a specified time at the recommended temperature (e.g., 30 minutes at 30°C).
 - Stop the reaction according to the kit protocol.
- Detection and Analysis:
 - Add the detection reagents.
 - Read the signal (e.g., fluorescence, luminescence, or absorbance) on a microplate reader.
 - Calculate the percentage of PDE inhibition for each concentration of **Albifylline**.

- Plot the percentage of inhibition against the log of the **Albifylline** concentration to determine the IC50 value.

Conclusion

Albifylline is a promising xanthine derivative with demonstrated anti-inflammatory and microcirculatory benefits in preclinical models of hemorrhagic shock. Its mechanism of action is consistent with phosphodiesterase inhibition, leading to a reduction in pro-inflammatory cytokine activity. The provided protocols offer a framework for the formulation and in vivo and in vitro evaluation of **Albifylline**, enabling further investigation into its therapeutic potential. Researchers should adhere to all institutional and national guidelines for animal welfare and laboratory safety when conducting these experiments.

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